

An In-depth Technical Guide to the Physical Properties of N,N-Diethylbenzamide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N*-(Diethylboryl)benzamide

Cat. No.: B126085

[Get Quote](#)

Disclaimer: This document provides a detailed overview of the physical properties of N,N-Diethylbenzamide. No publicly available data could be located for "**N-(Diethylboryl)benzamide**". It is possible that the compound name was intended to be N,N-Diethylbenzamide, a compound with significant applications, including as an insect repellent.

This technical guide is intended for researchers, scientists, and professionals in drug development, offering a concise yet comprehensive summary of the physical and chemical characteristics of N,N-Diethylbenzamide.

Physical and Chemical Properties

N,N-Diethylbenzamide is a substituted amide of benzoic acid. Its physical state at room temperature can be either a liquid or a low-melting solid^[1]. It is characterized as a colorless oil or a clear liquid that may have a white to yellow-green hue^{[1][2]}.

The following table summarizes the key quantitative physical data for N,N-Diethylbenzamide.

Property	Value	Reference
Melting Point	28 - 32 °C	[1]
38 - 40 °C	[2]	
Boiling Point	146 - 150 °C @ 15 mmHg	[1]
Solubility	Slightly soluble in Chloroform and Ethyl Acetate	[2]

Experimental Protocols

Detailed experimental methodologies for the synthesis of N,N-Diethylbenzamide are available in the scientific literature. Below are summaries of two distinct synthetic routes.

A common method for the preparation of N,N-Diethylbenzamide involves the acylation of diethylamine with benzoyl chloride.

Procedure:

- A solution of diethylamine (2.5 g) and triethylamine (3.5 g) in methylene chloride (30 ml) is prepared and cooled in an ice bath.
- Benzoyl chloride (4.9 g) is added dropwise to the stirred solution.
- After the addition is complete, the cooling bath is removed, and the mixture is stirred at ambient temperature for 18 hours.
- Insoluble materials are removed by filtration and washed with methylene chloride.
- The combined filtrates are washed with water and brine, then dried.
- The solvent is evaporated to yield a yellow oil, which is then purified by Kugelrohr distillation to afford the colorless oil of N,N-Diethylbenzamide.

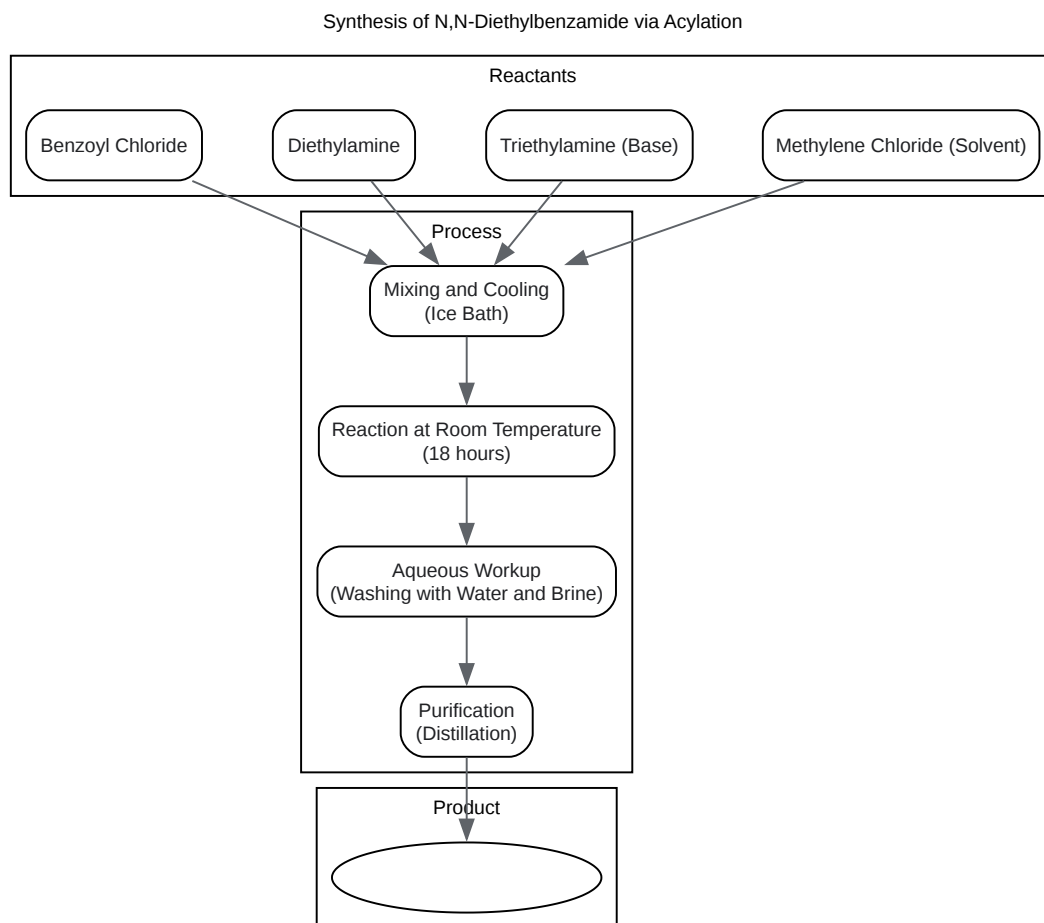
An alternative approach utilizes the Mitsunobu reaction, which allows for the formation of the amide bond from a carboxylic acid and an amine.

Procedure:

- Triphenylphosphine (1.20 eq), diethylamine (1.20 eq), and the benzoic acid (1.00 eq) are dissolved in toluene (0.2 M solution) at room temperature and stirred for 10 minutes.
- Diisopropylazodicarboxylate (1.20 eq) is then added dropwise.
- The reaction mixture is heated to reflux overnight (18 hours).
- The reaction is then diluted with EtOAc and washed with 1 M NaOH and brine.
- The combined organic layers are dried over anhydrous Na_2SO_4 , filtered, and concentrated in vacuo.
- The resulting residue is purified by flash column chromatography (EtOAc/hexanes 2:1) to yield the desired benzamide.

Diagrams

The following diagram illustrates the key steps in the synthesis of N,N-Diethylbenzamide from benzoyl chloride and diethylamine.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. fishersci.com [fishersci.com]
- 2. N,N-DIETHYLBENZAMIDE price,buy N,N-DIETHYLBENZAMIDE - chemicalbook [chemicalbook.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Physical Properties of N,N-Diethylbenzamide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b126085#physical-properties-of-n-diethylboryl-benzamide-melting-point-solubility]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com